

# "solubility of Cetyl alcohol in organic solvents"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cetyl Alcohol*

Cat. No.: *B1195841*

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Cetyl Alcohol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **cetyl alcohol** in various organic solvents. **Cetyl alcohol**, also known as 1-hexadecanol, is a long-chain fatty alcohol with the chemical formula  $C_{16}H_{34}O$ .<sup>[1][2]</sup> It presents as a white, waxy solid at room temperature and is widely used in cosmetics, personal care products, and pharmaceuticals as an emollient, emulsifier, and thickener.<sup>[1][2]</sup> Its solubility characteristics are crucial for formulation development, manufacturing processes, and final product performance.

## Physicochemical Properties of Cetyl Alcohol

**Cetyl alcohol** is a saturated, straight-chain primary alcohol.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>34</sub> O <sup>[1]</sup> <sup>[2]</sup>
Molar Mass	242.44 g/mol <sup>[1]</sup> <sup>[3]</sup>
Appearance	White, waxy solid or flakes <sup>[1]</sup> <sup>[2]</sup>
Melting Point	49-51 °C <sup>[1]</sup>
Boiling Point	344 °C <sup>[1]</sup> <sup>[2]</sup>
Water Solubility	Insoluble <sup>[1]</sup> <sup>[2]</sup>

## Solubility of Cetyl Alcohol in Organic Solvents

**Cetyl alcohol**'s long hydrocarbon chain makes it readily soluble in nonpolar and moderately polar organic solvents, while its hydroxyl group provides some affinity for polar solvents. It is generally described as very soluble in ether, benzene, and chloroform; soluble in acetone; and slightly soluble in alcohol.<sup>[2]</sup>

The following table summarizes the quantitative solubility data of **cetyl alcohol** in various organic solvents at 25 °C.

Solvent	Solubility (g/L) at 25 °C[4]
Acetone	543.73
Acetonitrile	160.73
n-Butanol	509.44
sec-Butanol	476.62
n-Butyl acetate	1402.92
Chloroform	1376.65
Cyclohexane	1252.34
Dichloromethane	Not specified
1,4-Dioxane	855.19
DMF (Dimethylformamide)	458.32
DMSO (Dimethyl sulfoxide)	829.61
Ethanol	235.66
Ethyl acetate	825.88
Ethylene glycol	9.18
n-Hexane	441.91
Isobutanol	390.95
Isopropanol	420.98
Methanol	123.75
Methyl acetate	368.79
2-Butanone (MEK)	686.14
NMP (N-Methyl-2-pyrrolidone)	770.53
n-Octanol	292.4
n-Pentanol	323.79

n-Propanol	367.67
n-Propyl acetate	958.9
THF (Tetrahydrofuran)	2566.45
Toluene	272.86

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **cetyl alcohol** in an organic solvent using the isothermal shake-flask method.

### 3.1. Materials

- **Cetyl alcohol** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Thermostatically controlled shaker bath
- Centrifuge
- Volumetric flasks
- Pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or a validated HPLC method

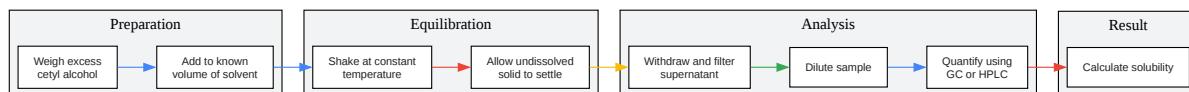
### 3.2. Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **cetyl alcohol** to a known volume of the selected organic solvent in a sealed container.

- Equilibration: Place the container in a thermostatically controlled shaker bath set to a constant temperature (e.g., 25 °C). Shake the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the solution to stand undisturbed in the shaker bath for a sufficient time to allow the undissolved solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a pre-warmed pipette to prevent precipitation. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
- Dilution: Dilute the filtered sample to a known volume with the same solvent.
- Quantification: Analyze the concentration of **cetyl alcohol** in the diluted sample using a calibrated analytical method such as GC-FID.
- Calculation: Calculate the solubility of **cetyl alcohol** in the solvent based on the measured concentration and the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **cetyl alcohol** solubility.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **cetyl alcohol**.

## Conclusion

This technical guide has provided a detailed overview of the solubility of **cetyl alcohol** in a range of organic solvents. The quantitative data presented in the tables, along with the generalized experimental protocol, serves as a valuable resource for researchers, scientists, and drug development professionals. Understanding the solubility of **cetyl alcohol** is fundamental for its effective utilization in various formulations and applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. grokipedia.com [grokipedia.com]
- 2. Cetyl alcohol - Wikipedia [en.wikipedia.org]
- 3. Cetyl Alcohol | C16H34O | CID 2682 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scent.vn [scent.vn]

• To cite this document: BenchChem. ["solubility of Cetyl alcohol in organic solvents"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1195841#solubility-of-cetyl-alcohol-in-organic-solvents\]](https://www.benchchem.com/product/b1195841#solubility-of-cetyl-alcohol-in-organic-solvents)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)